

The Versatile Scaffold: 2,8-Dichloroquinoline-3-carbaldehyde in Medicinal Chemistry

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Compound of Interest

Compound Name: 2,8-Dichloroquinoline-3-carbaldehyde

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Quinoline derivatives are a prominent class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their wide spectrum of biological activities, including antimicrobial, anti-inflammatory, antiviral, and anticancer properties.[1][2][3][4] The strategic functionalization of the quinoline core allows for the fine-tuning of its pharmacological profile. Among these, **2,8-dichloroquinoline-3-carbaldehyde** stands out as a key intermediate, offering two reactive sites—the aldehyde group at the 3-position and the chlorine atoms at the 2- and 8-positions—for the synthesis of a diverse array of novel therapeutic agents.[1][5] The presence of a chlorine atom at the C8 position can influence the molecule's lipophilicity and electronic properties, potentially enhancing its biological activity and target specificity.[5][6]

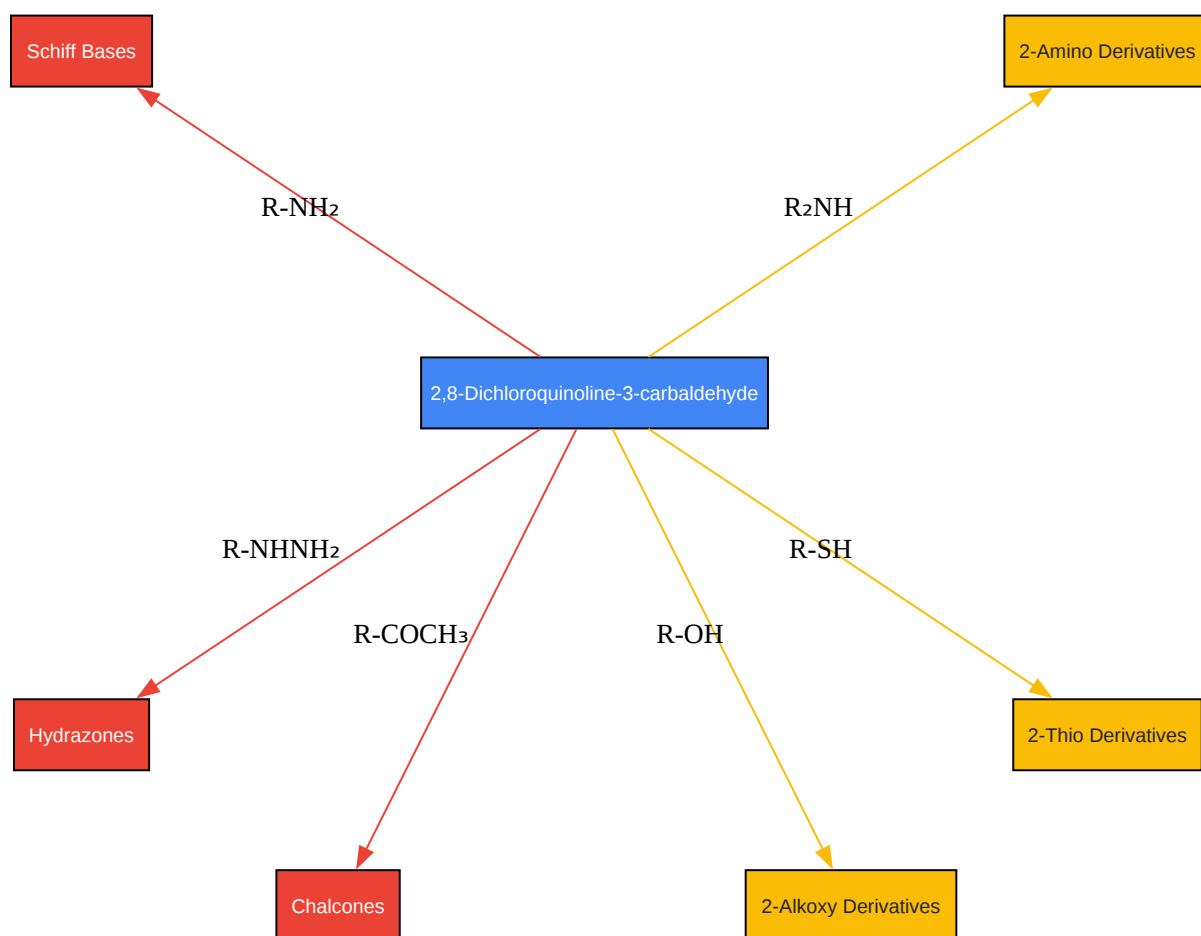
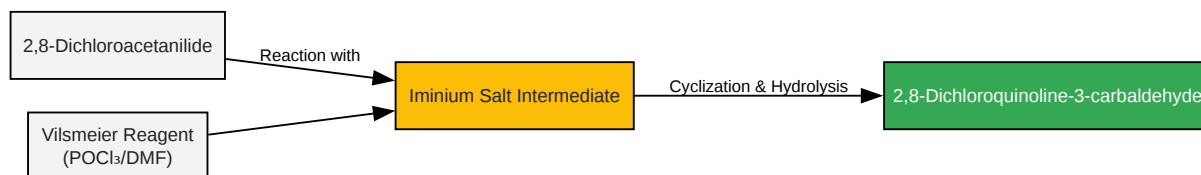
These application notes provide an overview of the synthetic utility and biological potential of **2,8-dichloroquinoline-3-carbaldehyde** and its analogs. Detailed protocols for its synthesis and its derivatization into compounds with potential therapeutic applications are presented, along with data on the biological evaluation of related quinoline-based compounds.

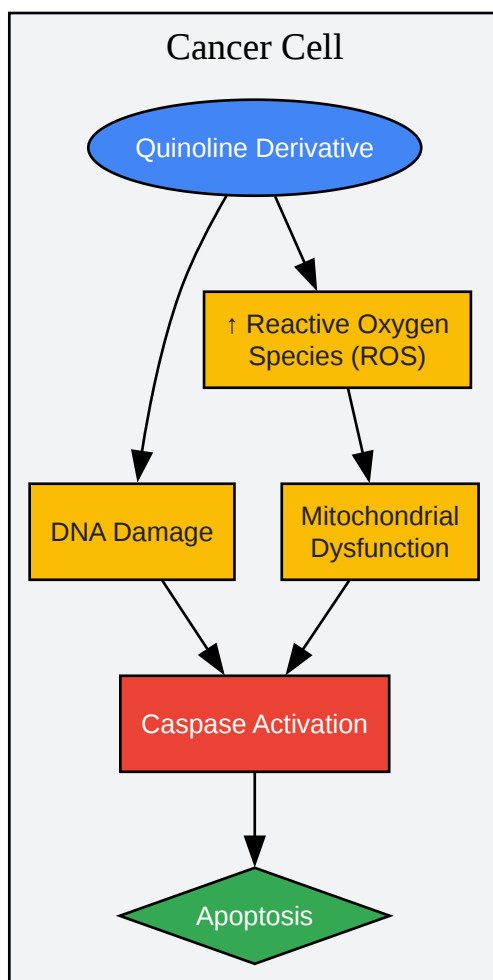
Synthetic Applications

The reactivity of the aldehyde and chloro groups makes **2,8-dichloroquinoline-3-carbaldehyde** a versatile building block for the synthesis of various heterocyclic systems.

Synthesis of 2,8-Dichloroquinoline-3-carbaldehyde

The Vilsmeier-Haack reaction is a widely employed and efficient method for the synthesis of 2-chloroquinoline-3-carbaldehydes from the corresponding acetanilides.^{[7][8]} This one-pot reaction utilizes a Vilsmeier reagent, typically formed from phosphorus oxychloride (POCl_3) and a substituted amide like N,N-dimethylformamide (DMF).^[9]





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